

4,6-Dibromo-1-methylindazole: A Technical Guide for Advanced Research

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Compound of Interest

Compound Name: 4,6-Bibromo-1-methylindazole

Cat. No.: B8231363

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This guide provides an in-depth technical overview of 4,6-dibromo-1-methylindazole, a halogenated heterocyclic compound of significant interest to researchers and professionals in drug development. While a specific CAS number for this molecule is not widely cataloged, indicating its status as a specialized or novel research chemical, its structural features suggest considerable potential as a key intermediate in the synthesis of bioactive molecules. This document will cover its core characteristics, a proposed synthetic pathway with detailed protocols, predicted physicochemical properties, and its potential applications in medicinal chemistry, all grounded in established principles of organic chemistry and drug discovery.

Introduction to the Indazole Scaffold

Indazoles are bicyclic heterocyclic aromatic organic compounds consisting of a benzene ring fused to a pyrazole ring. This scaffold is a "privileged structure" in medicinal chemistry due to its ability to interact with a wide range of biological targets.^{[1][2][3]} The nitrogen atoms in the pyrazole ring can act as both hydrogen bond donors and acceptors, facilitating strong interactions with protein active sites.^[4] The benzene ring allows for various substitutions, enabling the fine-tuning of a molecule's steric, electronic, and pharmacokinetic properties.

The introduction of bromine atoms, as in 4,6-dibromo-1-methylindazole, offers several advantages in drug design. Bromine can form halogen bonds, which are increasingly recognized as important interactions in ligand-protein binding. Furthermore, the bromo-substituents provide reactive handles for further chemical modifications, such as cross-coupling reactions, allowing for the construction of complex molecular architectures.^[5] The methyl group at the N-1 position can enhance metabolic stability and modulate the electronic properties of the indazole ring system.

Physicochemical Properties

While experimental data for 4,6-dibromo-1-methylindazole is not readily available, its properties can be predicted based on structurally similar compounds like 6-bromo-1-methyl-1H-indazole and 6-bromo-4-methyl-1H-indazole.^{[1][6]}

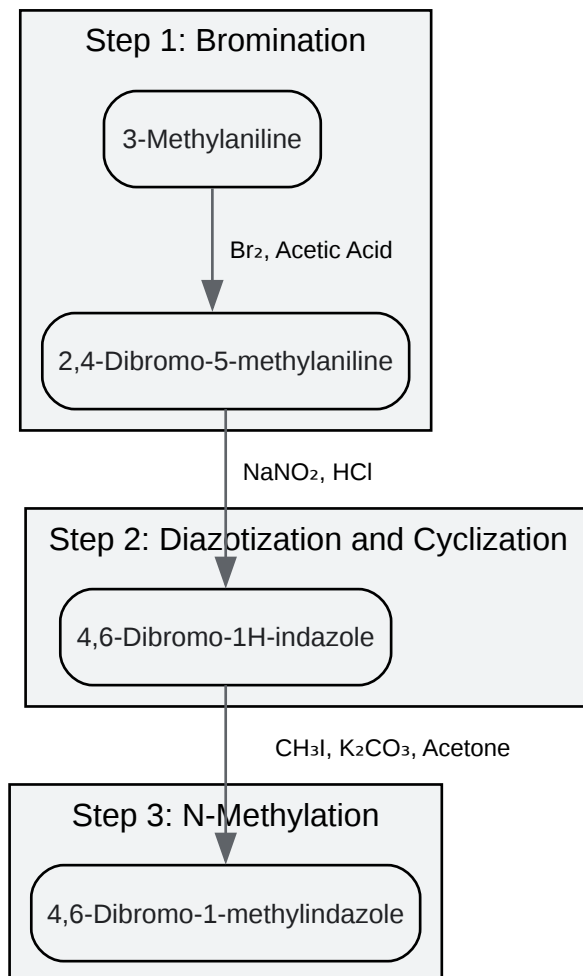
Property	Predicted Value	Rationale / Comparison
Molecular Formula	C ₈ H ₆ Br ₂ N ₂	Based on chemical structure
Molecular Weight	289.96 g/mol	Calculated from the atomic weights of the constituent elements
Appearance	White to off-white crystalline powder	Typical appearance of similar halogenated indazoles[1]
Melting Point	>150 °C	Increased halogenation and molecular weight compared to 4-Bromo-1H-indazole (mp 160-165 °C) would likely increase the melting point[7]
Boiling Point	>350 °C (Predicted)	Higher than related monobrominated indazoles due to increased molecular weight and polarity[1]
Solubility	Soluble in organic solvents like DMSO, DMF, and chlorinated solvents; sparingly soluble in water	Common solubility profile for this class of compounds
pKa	~12-13 (Predicted)	Based on the pKa of similar indazole derivatives[1]

Proposed Synthesis of 4,6-Dibromo-1-methylindazole

The synthesis of 4,6-dibromo-1-methylindazole can be logically approached through a multi-step process starting from a commercially available substituted aniline. The following protocol is a scientifically sound, proposed pathway.

Synthetic Workflow Diagram

Proposed Synthesis of 4,6-Dibromo-1-methylindazole

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Caption: Proposed synthetic workflow for 4,6-dibromo-1-methylindazole.

Detailed Experimental Protocol

Step 1: Synthesis of 2,4-Dibromo-5-methylaniline

- Reaction Setup:** In a well-ventilated fume hood, dissolve 3-methylaniline (1 equivalent) in glacial acetic acid in a three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser.
- Bromination:** Cool the solution in an ice bath. Slowly add a solution of bromine (2 equivalents) in glacial acetic acid from the dropping funnel while maintaining the temperature

below 10 °C.

- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-18 hours.
- **Work-up:** Pour the reaction mixture into a beaker containing ice-cold water. Neutralize the solution with a saturated sodium bicarbonate solution until the effervescence ceases.
- **Isolation:** The solid precipitate of 2,4-dibromo-5-methylaniline is collected by vacuum filtration, washed with cold water, and dried under vacuum.

Causality: The use of acetic acid as a solvent provides a polar medium for the electrophilic aromatic substitution reaction. The slow addition of bromine at low temperature helps to control the exothermicity of the reaction and minimize the formation of side products.

Step 2: Synthesis of 4,6-Dibromo-1H-indazole

- **Diazotization:** Suspend the synthesized 2,4-dibromo-5-methylaniline (1 equivalent) in a mixture of concentrated hydrochloric acid and water. Cool the suspension to 0-5 °C in an ice-salt bath.
- **Cyclization:** Slowly add a solution of sodium nitrite (1.1 equivalents) in water, keeping the temperature below 5 °C. Stir the mixture for 1-2 hours at this temperature. This in-situ diazotization is followed by spontaneous cyclization to form the indazole ring.^[8]
- **Isolation:** The resulting precipitate of 4,6-dibromo-1H-indazole is collected by filtration, washed with cold water, and dried.

Causality: The diazotization of the aniline followed by an intramolecular cyclization is a classic and effective method for the formation of the indazole ring.^[9] The acidic conditions are crucial for the formation of the diazonium salt intermediate.

Step 3: Synthesis of 4,6-Dibromo-1-methylindazole

- **N-Methylation:** Dissolve the 4,6-dibromo-1H-indazole (1 equivalent) in acetone in a round-bottom flask. Add potassium carbonate (2-3 equivalents) as a base.

- **Reaction:** To this suspension, add methyl iodide (1.2 equivalents) and reflux the mixture for 6-8 hours. The progress of the reaction can be monitored by thin-layer chromatography.
- **Work-up:** After the reaction is complete, filter off the potassium carbonate and evaporate the acetone under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to yield pure 4,6-dibromo-1-methylindazole.

Causality: Potassium carbonate is a mild base suitable for deprotonating the indazole nitrogen, facilitating the nucleophilic attack on methyl iodide. Acetone is an appropriate solvent for this SN2 reaction. It is important to note that N-alkylation of indazoles can sometimes yield a mixture of N-1 and N-2 isomers, which may require chromatographic separation.[\[10\]](#)

Applications in Drug Discovery and Development

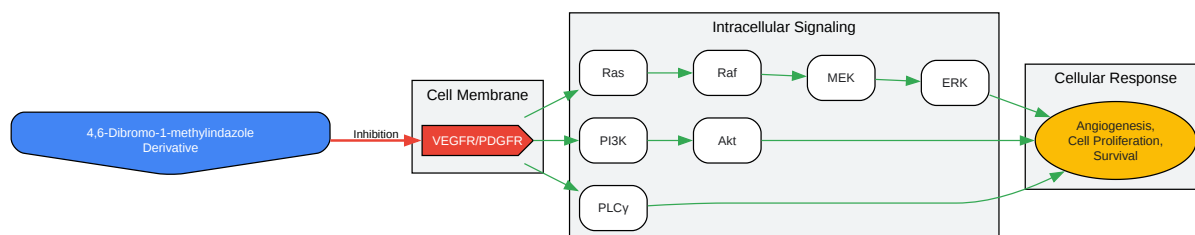
The indazole core is a key component in numerous clinically approved drugs and investigational agents, exhibiting a wide range of biological activities including anti-cancer, anti-inflammatory, and anti-viral properties.[\[2\]](#)[\[11\]](#)[\[12\]](#)

Potential as a Kinase Inhibitor:

Many indazole-containing compounds are potent inhibitors of protein kinases, which are crucial regulators of cell signaling pathways often dysregulated in cancer. The 4,6-dibromo-1-methylindazole scaffold could serve as a starting point for the development of novel kinase inhibitors. The bromine atoms can be functionalized using palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira) to introduce various substituents that can probe the different pockets of a kinase active site.[\[5\]](#)

Example Signaling Pathway: VEGFR/PDGFR Inhibition

Vascular Endothelial Growth Factor Receptor (VEGFR) and Platelet-Derived Growth Factor Receptor (PDGFR) are key tyrosine kinases involved in angiogenesis (the formation of new blood vessels), a critical process for tumor growth and metastasis. Several approved kinase inhibitors, such as Pazopanib, feature an indazole scaffold and target these receptors.



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Caption: Potential mechanism of action for a 4,6-dibromo-1-methylindazole-based drug candidate targeting the VEGFR/PDGFR signaling pathway.

Safety and Handling

As with all brominated organic compounds, 4,6-dibromo-1-methylindazole should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood. Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn at all times. Avoid inhalation of dust and contact with skin and eyes. In case of contact, wash the affected area thoroughly with water. For detailed safety information, it is always best to consult the Safety Data Sheet (SDS) for a structurally similar compound until specific data for the title compound is available.

Conclusion

4,6-Dibromo-1-methylindazole represents a promising, albeit not widely characterized, building block for medicinal chemistry and drug discovery. Its synthesis is achievable through established organic chemistry methodologies. The presence of two bromine atoms provides versatile handles for further chemical elaboration, making it an attractive scaffold for the generation of compound libraries for high-throughput screening. Its structural similarity to known bioactive molecules, particularly kinase inhibitors, suggests that derivatives of 4,6-

dibromo-1-methylindazole could hold significant therapeutic potential. Further research into the synthesis and biological evaluation of this compound and its derivatives is warranted.

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